

# Technical Guide: Physicochemical Properties of 2-Iodobenzoic Acid

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## Compound of Interest

Compound Name: 2-Iodobenzoic acid

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This technical guide provides an in-depth overview of the melting and boiling points of **2-Iodobenzoic acid**, a crucial reagent in organic synthesis. The document outlines its physical properties, detailed experimental protocols for their determination, and its key role as a precursor in the synthesis of important oxidizing agents.

## Physicochemical Data of 2-Iodobenzoic Acid

**2-Iodobenzoic acid** is a white solid compound with the chemical formula  $C_7H_5IO_2$ .<sup>[1]</sup> Its physical properties are critical for its application in various chemical reactions. The data below has been compiled from multiple sources to provide a comprehensive overview.

Property	Value	Source(s)
Melting Point	160-164 °C	[2][3][4][5][6]
162 °C	[7]	
230-233 °C	[1]	
Boiling Point	313.9 ± 25.0 °C (Predicted)	[2][5][6]
Density	2.25 g/cm <sup>3</sup>	[4][6][7]

Note: A discrepancy exists in the reported melting point, with most sources citing a range around 160-164°C. The higher value of 230-233°C appears less common. The boiling point is a predicted value, as the compound may decompose at higher temperatures.

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental for verifying the purity of a substance. The following are detailed methodologies for these measurements.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline solids, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the range.<sup>[8][9]</sup>

Apparatus:

- Melting point apparatus (digital or oil bath)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **2-Iodobenzoic acid** sample is completely dry. If necessary, dry it under vacuum. Place a small amount of the sample on a clean, dry surface and crush it into a fine powder using a mortar and pestle.
- **Capillary Tube Packing:** Push the open end of a capillary tube into the powdered sample. A small amount of solid will be forced into the tube. Invert the tube and gently tap it on a hard surface to pack the solid down to the sealed end. Repeat until a sample height of 2-3 mm is achieved.<sup>[9]</sup>

- Apparatus Setup:
  - Oil Bath Method: Attach the capillary tube to a thermometer using a rubber band or wire, aligning the sample with the thermometer bulb. Suspend the thermometer in a beaker containing a high-boiling point oil (e.g., mineral oil or silicone oil).[8]
  - Digital Apparatus: Place the packed capillary tube into the designated sample holder in the melting point apparatus.
- Heating and Observation:
  - Heat the apparatus rapidly to a temperature about 15-20°C below the expected melting point (approx. 162°C).
  - Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample and the heating medium.[8]
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Continue heating slowly and record the temperature at which the last crystal of the solid melts (the end of the melting range).
- Purity Assessment: A sharp melting point range (e.g., 1-2°C) is indicative of a pure compound. A broad range suggests the presence of impurities.[8]

## Boiling Point Determination (Micro-reflux Method)

Since **2-Iodobenzoic acid** is a solid at room temperature and its boiling point is high (and predicted), direct determination can be challenging and may lead to decomposition. The following is a general method for determining the boiling point of a high-boiling liquid, which would require dissolving the acid in a suitable high-boiling, inert solvent for a solution-based measurement, or more advanced techniques like distillation under reduced pressure for the pure substance. A simplified, general procedure for an organic compound is described below.

Apparatus:

- Small test tube or fusion tube

- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block on a hot plate or oil bath)
- Stand and clamp

#### Procedure:

- Sample Preparation: Place approximately 0.5 mL of the liquid sample into a small test tube.
- Capillary Inversion: Place a capillary tube (sealed end up) inside the test tube, with the open end submerged in the liquid.[\[10\]](#)
- Apparatus Setup: Attach the test tube to a thermometer. Immerse the setup in an oil bath or place it in an aluminum heating block, ensuring the sample is below the level of the heating medium.[\[10\]](#)
- Heating and Observation:
  - Heat the apparatus gradually. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
  - When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[10\]](#)
  - Turn off the heat and allow the apparatus to cool slowly.
  - The moment the bubbling stops and the liquid just begins to enter the capillary tube, record the temperature. This temperature is the boiling point, as it is the point where the external pressure equals the vapor pressure of the substance.

## Synthesis and Application Pathway

**2-Iodobenzoic acid** is a versatile synthetic intermediate. Its preparation via the Sandmeyer reaction from anthranilic acid is a classic example of diazonium salt chemistry. A primary application is its use as a precursor to hypervalent iodine reagents like 2-Iodoxybenzoic acid

(IBX) and Dess–Martin periodinane (DMP), which are valued as mild and selective oxidizing agents in modern organic synthesis.[5][7]



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Caption: Synthesis of **2-Iodobenzoic acid** and its conversion to key oxidizing agents.

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